

Application Notes and Protocols: Lactose Octaacetate in Carbohydrate Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B1630657

[Get Quote](#)

Introduction

Lactose octaacetate is a fully protected derivative of lactose where all hydroxyl groups are acetylated. This peracetylated form of the disaccharide serves as a crucial intermediate in synthetic carbohydrate chemistry. The acetyl protecting groups render the molecule soluble in a wide range of organic solvents, facilitating its use in various chemical transformations. Furthermore, the acetate esters are stable under many reaction conditions but can be selectively removed, making **lactose octaacetate** a versatile building block for the synthesis of complex oligosaccharides, glycoconjugates, and other bioactive molecules. These application notes provide detailed protocols and data for the synthesis, application, and deprotection of **lactose octaacetate** for researchers in carbohydrate chemistry and drug development.

Synthesis of Lactose Octaacetate

The preparation of **lactose octaacetate** from D-lactose is a straightforward acetylation reaction. Several methods have been reported, with variations in catalysts, reaction times, and heating methods. Microwave-assisted synthesis has emerged as a highly efficient, "green" alternative to conventional heating, significantly reducing reaction times while providing high yields.

Comparison of Synthesis Methods

Method	Catalyst	Solvent	Reaction Time	Yield (%)	Reference(s)
Conventional Heating	Sodium Acetate	Acetic Anhydride	2 hours	~85%	
Conventional Heating	Iodine	Acetic Anhydride	Not Specified	Not Specified	
Microwave Irradiation	Sodium Acetate	Acetic Anhydride	10-20 minutes	74-91%	

Experimental Protocol: Microwave-Assisted Synthesis of Lactose Octaacetate

This protocol describes a solvent-free, microwave-assisted synthesis of **lactose octaacetate**.

Materials:

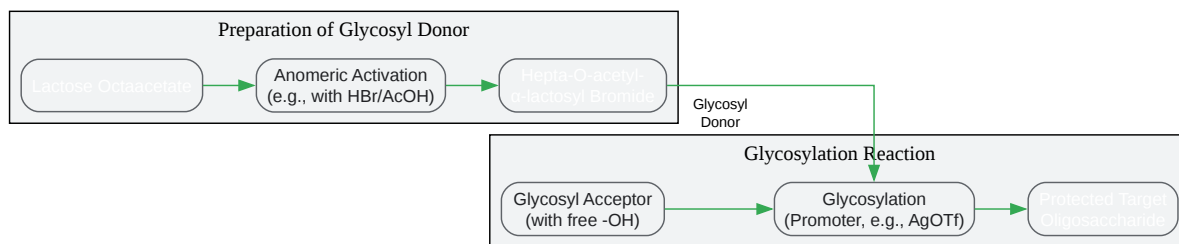
- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- Distilled water
- 95% Ethanol (for recrystallization)
- Round-bottom flask
- Microwave reactor
- Stirring apparatus
- Filtration apparatus (vacuum)
- Vacuum oven

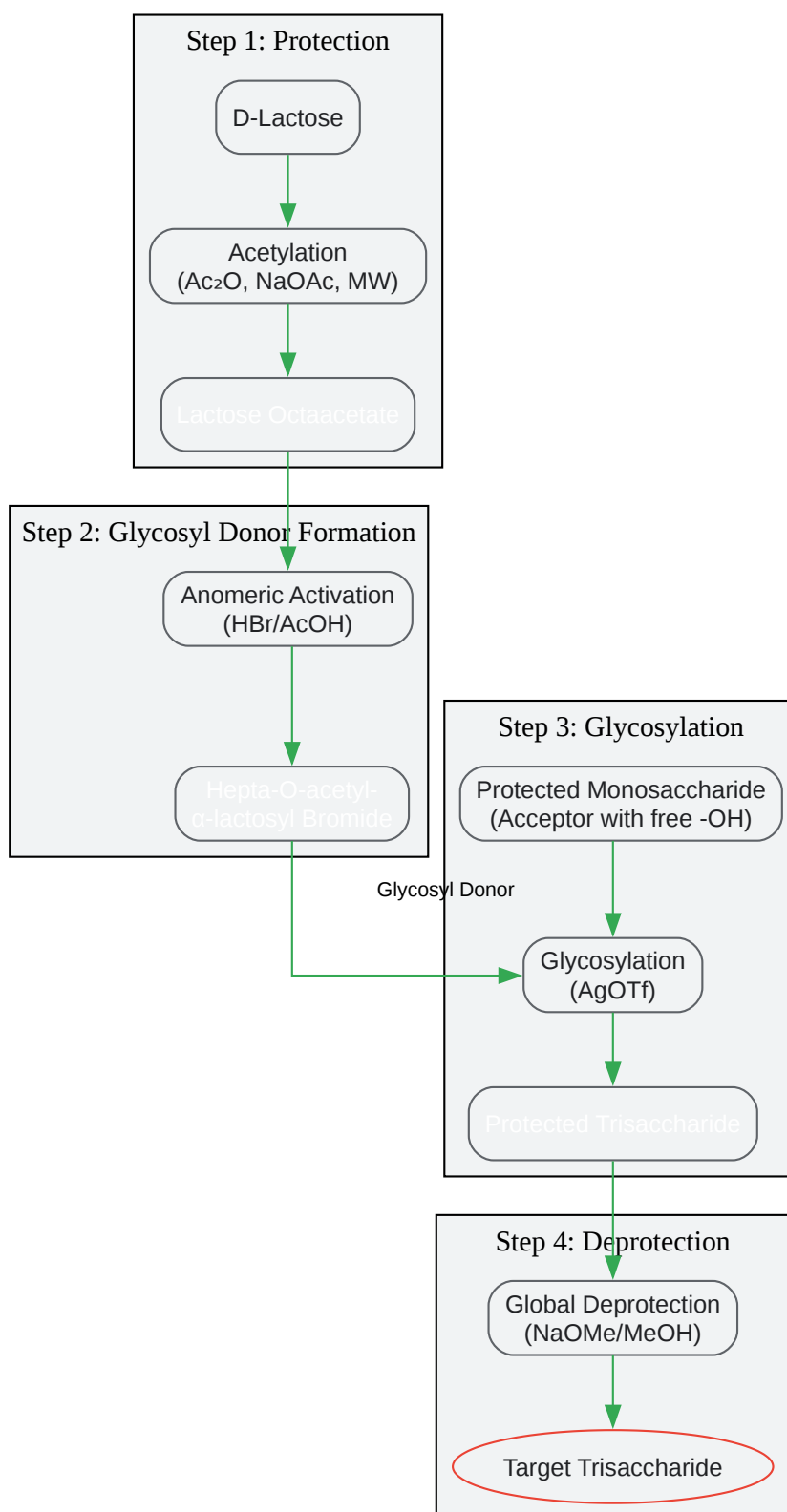
Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate, which acts as the catalyst.
- Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
- After irradiation, carefully pour the hot reaction mixture into 200 cm³ of an ice-water mixture.
- Stir the mixture and leave it at 4 °C for 12 hours to allow for the precipitation of the **lactose octaacetate** as a white solid.
- Filter the precipitate under vacuum and wash it thoroughly with distilled water.
- For further purification, recrystallize the product from 95% ethanol, followed by another wash with distilled water.
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.

Lactose Octaacetate as a Protecting Group in Glycosylation

Peracetylated sugars like **lactose octaacetate** are valuable precursors to glycosyl donors, which are essential for the formation of glycosidic bonds. The acetyl groups protect the hydroxyl functionalities, while the anomeric acetate can be selectively replaced to generate a reactive species for glycosylation.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: Lactose Octaacetate in Carbohydrate Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630657#lactose-octaacetate-as-a-protecting-group-in-carbohydrate-synthesis\]](https://www.benchchem.com/product/b1630657#lactose-octaacetate-as-a-protecting-group-in-carbohydrate-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com